

Part 1: Executive Summary & Substance Characterization

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Compound of Interest

Compound Name: 3-(1-Aminoethyl)benzaldehyde

Cat. No.: B13568362

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This guide serves as an advanced technical manual for **3-(1-Aminoethyl)benzaldehyde**, a bifunctional building block frequently utilized in the synthesis of chiral amines and heterocyclic pharmacophores. Unlike standard Safety Data Sheets (SDS) which provide static data, this document integrates safety protocols with the chemical's intrinsic reactivity profile.

Critical Advisory: This compound possesses both a nucleophilic primary amine and an electrophilic aldehyde.[1] In its free base form, it is thermodynamically unstable toward intermolecular condensation (Schiff base oligomerization). Strict adherence to the storage protocols in Section 3 is required to prevent rapid degradation.

Chemical Identity

Parameter	Specification
Chemical Name	3-(1-Aminoethyl)benzaldehyde
CAS Number	1785410-70-9
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
SMILES	<chem>CC(N)C1=CC=CC(C=O)=C1</chem>
Physical State	Viscous liquid or low-melting solid (Racemic mixture typically)
Solubility	Soluble in DCM, MeOH, DMSO; sparingly soluble in water. ^{[1][2]}

Part 2: Hazard Identification & Risk Assessment

GHS Classification (derived from analogue logic & supplier data):

- Signal Word:WARNING
- Primary Hazards: Skin Irritation (Cat 2), Eye Irritation (Cat 2A), STOT-SE (Respiratory Irritation, Cat 3).^[1]

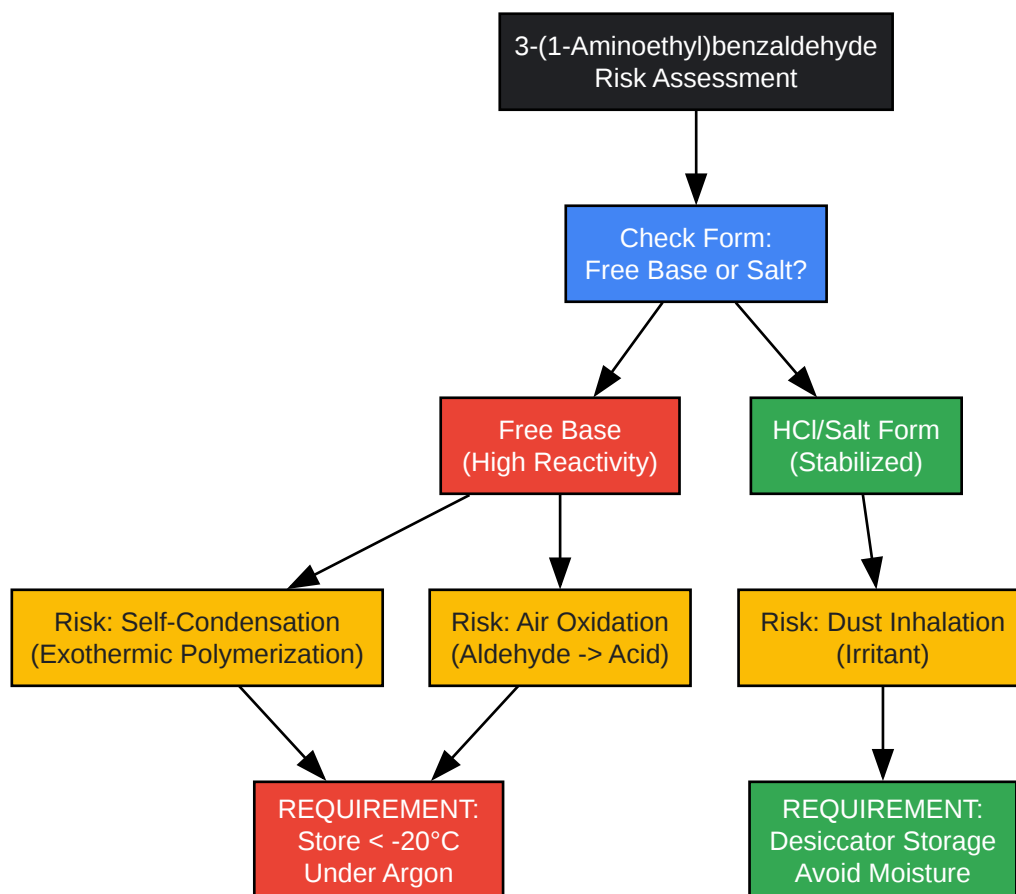
The "Dual-Functionality" Risk

Standard SDSs often miss the chemical hazard of this specific molecule.^[1] The coexistence of an amine and an aldehyde on the same scaffold (meta-substitution) allows for:

- Self-Polymerization: Formation of poly-imines, releasing water and heat.^[1]
- Oxidation: The aldehyde is susceptible to autoxidation to 3-(1-aminoethyl)benzoic acid.^[1]
- CO₂ Absorption: The amine can form carbamates with atmospheric CO₂.^[1]

Hazard Logic Tree

The following diagram illustrates the decision matrix for handling risks based on the chemical's state.



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Figure 1: Hazard Logic Tree differentiating risks between the free base and salt forms.[1]

Part 3: Advanced Handling & Storage Protocols

Core Directive: Treat the free base as a "Time-Sensitive Intermediate." Do not store for long periods unless strictly necessary.

Storage Protocol (The "Inert Chain")

- Temperature: Store at -20°C (Freezer). Do not store at room temperature.
- Atmosphere: Must be kept under Argon or Nitrogen. The amine reacts with CO₂ (air) and the aldehyde reacts with O₂.

- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential catalysis of aldehyde oxidation.

Experimental Handling Workflow

When weighing or transferring the compound for synthesis:

- Equilibration: Allow the vial to warm to room temperature inside a desiccator before opening. Opening a cold vial condenses atmospheric moisture, accelerating hydrolysis/polymerization.
- Solvent Choice: Dissolve immediately in the reaction solvent (e.g., DCM, THF). Do not leave neat oil exposed to air.
- Quenching: If the material has degraded (turned dark brown/black gum), do not attempt to distill. Polymerized imines can trap solvent and pressure-burst during heating.^[1]

Part 4: Emergency Response & First Aid

Exposure Response Matrix

Exposure Route	Immediate Action	Scientific Rationale
Eye Contact	Rinse for 15 min with saline; lift eyelids.[1]	Alkaline nature of amine causes rapid corneal saponification; aldehyde causes protein cross-linking. Immediate dilution is vital.
Skin Contact	Wash with soap & water; do not use ethanol.	Ethanol acts as a penetration enhancer for aldehydes, driving the toxin deeper into the dermis.
Inhalation	Move to fresh air; corticosteroids if wheezing.	Aldehydes are potent sensitizers; may trigger Reactive Airways Dysfunction Syndrome (RADS).
Ingestion	Do NOT induce vomiting. Rinse mouth.[3][4]	Risk of aspiration pneumonia; vomiting re-exposes the esophagus to the irritant.

Spill Cleanup (Chemical Specific)

Do not use standard "sawdust" or "paper towels" for large spills, as the high surface area can accelerate oxidation (fire risk).

- Isolate: Evacuate 10-meter radius.
- Neutralize: Cover spill with a 1:1 mixture of Sodium Bisulfite and Sand.
 - Mechanism:[1] Bisulfite forms a stable adduct with the aldehyde (bisulfite addition product), reducing volatility and reactivity.
- Collect: Scoop into a hazardous waste container labeled "Aldehyde/Amine Waste."

Part 5: Toxicology & Regulatory Data

Toxicological Profile

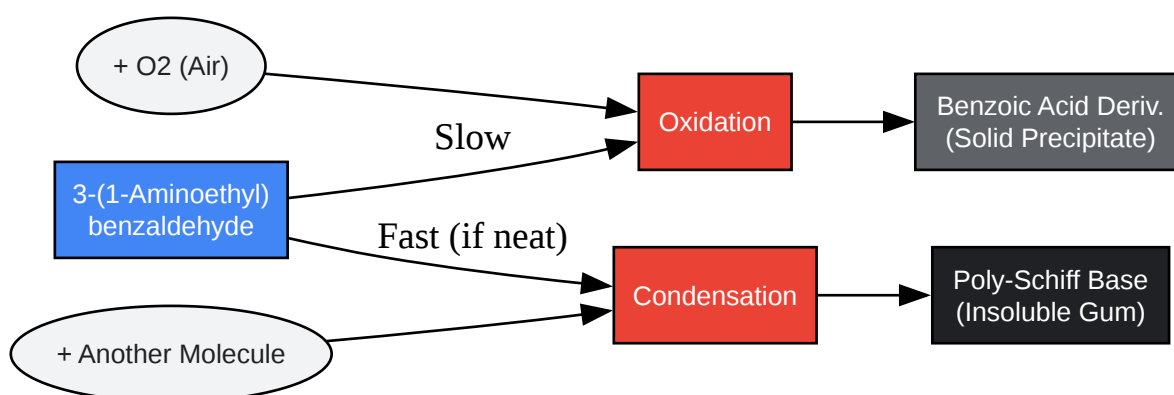
- Acute Toxicity: Data specific to CAS 1785410-70-9 is limited.[4]
 - Analogue Extrapolation: Based on 3-aminobenzaldehyde (CAS 1709-44-0) and benzylamine derivatives.
 - Estimated LD50 (Oral, Rat): 500–1000 mg/kg (Category 4).
- Sensitization: High probability of skin sensitization due to the aldehyde moiety (Schiff base formation with skin proteins).[1]

Transport Information (IATA/DOT)

- UN Number: Not strictly assigned for this specific CAS, but typically shipped under UN 2735 (Amines, liquid, corrosive, n.o.s.) or UN 3334 (Aviation Regulated Liquid) depending on supplier classification.
- Proper Shipping Name: Amines, liquid, n.o.s. (**3-(1-Aminoethyl)benzaldehyde**).
- Packing Group: III (Minor Danger).[1]

Part 6: Synthesis & Reaction Pathway Visualization

Understanding the reactivity helps in safety planning. The diagram below shows the primary degradation pathways that safety protocols must prevent.



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Figure 2: Degradation pathways.[1] The condensation pathway is the primary safety concern for storage stability.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 11238466 (Analogue: 3-Aminobenzaldehyde). Retrieved October 26, 2023, from [[Link](#)]

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Sources

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